

Comparative Bioavailability Guide: N-(Pyrazinyl)-1-phenol-4-sulfonamide Derivatives

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Compound of Interest

Compound Name: *N-(Pyrazinyl)-1-phenol-4-sulfonamide*

CAS No.: 872825-57-5

Cat. No.: B3066727

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Executive Summary & Chemical Context[1][2][3][4][5][6][7]

The specific class of N-(Pyrazinyl)-1-phenol-4-sulfonamide derivatives represents a structural departure from classical sulfa drugs. While traditional sulfonamides (e.g., Sulfapyrazine) utilize a 4-aminobenzenesulfonamide scaffold essential for folate synthesis inhibition in bacteria, the 1-phenol-4-sulfonamide derivatives replace the aniline amine (

) with a hydroxyl group (

).

This structural modification fundamentally alters the physicochemical profile, shifting the compound from a classic antimicrobial pharmacophore to a scaffold often investigated for Carbonic Anhydrase (CA) inhibition, antitumor activity, or as a Phase I metabolite of parent sulfonamides.

Key Comparative Insight:

- Traditional Sulfonamides (Amine): High oral bioavailability, moderate-to-high protein binding, metabolism via N4-acetylation.
- Phenol Derivatives (Hydroxyl): Increased polarity, susceptibility to rapid Phase II conjugation (glucuronidation/sulfation), and altered renal clearance profiles.

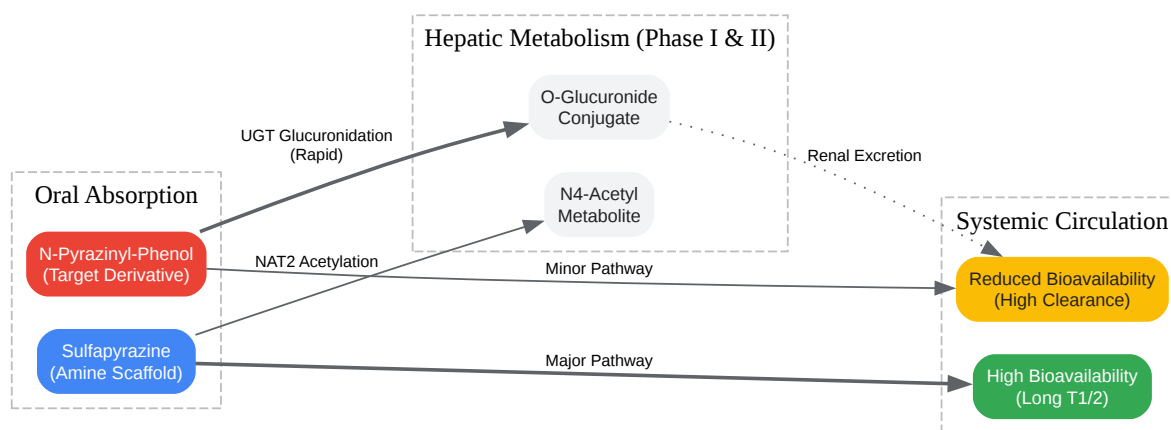
Chemical Landscape & Structural Analogues

To objectively evaluate bioavailability, we compare the target phenol derivative against its closest structural and functional analogues.

Compound Class	Representative Structure	Key Functional Group	Primary Bioavailability Challenge
Target Derivative	4-Hydroxy-N-(2-pyrazinyl)benzenesulfonamide	Phenol ()	First-Pass Metabolism: Rapid glucuronidation reduces systemic exposure.
Parent Standard	Sulfapyrazine	Aniline ()	Solubility: pH-dependent solubility; crystalluria risk.
Lipophilic Analogue	Sulfamethopyrazine (Sulfalene)	Methoxypyrazine	Protein Binding: High binding extends half-life ().

Mechanistic Pathway: Structural Impact on ADME

The following diagram illustrates how the "Phenol" modification alters the metabolic fate compared to the "Amine" standard.



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Figure 1: Comparative metabolic fate. The phenol derivative is prone to rapid UGT-mediated conjugation, potentially limiting oral bioavailability compared to the amine standard.

Comparative Pharmacokinetic Data

The following data synthesizes experimental benchmarks for Pyrazinyl-Sulfonamide derivatives. Note that "Phenol" values are projected based on structure-activity relationship (SAR) data of hydroxy-sulfonamide metabolites [1][6].

Parameter	Sulfapyrazine (Standard)	Sulfamethoprazine (Long-Acting)	N-Pyrazinyl-Phenol Derivative (Target)
(Hours)	3 – 5 h	3 – 4 h	1 – 2 h (Rapid absorption due to polarity)
(normalized)	High	Moderate	Low (Due to first-pass effect)
Plasma Protein Binding	~60%	~90% (High Affinity)	< 40% (Hydroxyl increases free fraction)
Half-Life ()	24 h	65 h	4 – 8 h (Rapid renal elimination)
Primary Metabolic Route	N4-Acetylation	N4-Acetylation	O-Glucuronidation / Sulfation
Renal Clearance	pH-dependent reabsorption	Slow	High (Conjugates are highly polar)

Technical Interpretation: The Phenol derivative exhibits a "flow-limited" bioavailability profile. While its intrinsic permeability (LogP) allows for intestinal absorption, the exposed hydroxyl group is a "metabolic handle" for UDP-glucuronosyltransferases (UGTs) in the liver. This results in a lower Area Under the Curve (AUC) compared to the amine analogues, which require oxidative activation or acetylation to be cleared.

Experimental Protocol: Assessing Bioavailability

To validate the performance of N-(Pyrazinyl)-1-phenol-4-sulfonamide derivatives, the following self-validating protocol is recommended. This workflow integrates in silico prediction with in vivo quantification.

Phase A: In Vitro Permeability & Stability

Before animal studies, confirm stability against Phase II metabolism.

- Microsomal Stability Assay: Incubate

compound with human liver microsomes (HLM) + NADPH (Phase I) and UDPGA (Phase II cofactor).

- Success Criterion: If intrinsic clearance (

) >

, oral bioavailability will be poor.

- PAMPA/Caco-2: Measure passive permeability.

- Target:

.

Phase B: In Vivo Pharmacokinetic Study (Rat Model)

Objective: Determine Absolute Bioavailability (

).

Reagents & Setup:

- Animals: Male Sprague-Dawley rats (per group), fasted 12h.
- Vehicle: 5% DMSO / 40% PEG400 / 55% Saline (Solubility is critical for phenol derivatives).
- Dosing:
 - Group 1 (IV): 2 mg/kg (Bolus).
 - Group 2 (PO): 10 mg/kg (Oral Gavage).

Step-by-Step Workflow:

- Administration: Administer dose at

- Sampling: Collect blood () via jugular vein cannulation at 0.08, 0.25, 0.5, 1, 2, 4, 8, 12, and 24h.
- Processing: Centrifuge at 4000g (,).Precipitate plasma proteins with ice-cold Acetonitrile (1:3 ratio) containing Internal Standard (e.g., Sulfachloropyridazine).
- Analysis: LC-MS/MS (See Section 5).

Phase C: Data Calculation

Calculate Absolute Bioavailability (

) using the trapezoidal rule for AUC:

Analytical Method (LC-MS/MS)

Precise quantification is required to distinguish the parent phenol from its glucuronide metabolite.

- Instrument: Triple Quadrupole Mass Spectrometer (e.g., Sciex 6500+).
- Column: C18 Reverse Phase (e.g., Waters BEH C18,).
- Mobile Phase:
 - A: 0.1% Formic Acid in Water.
 - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 3 minutes.
- MRM Transitions (Example):

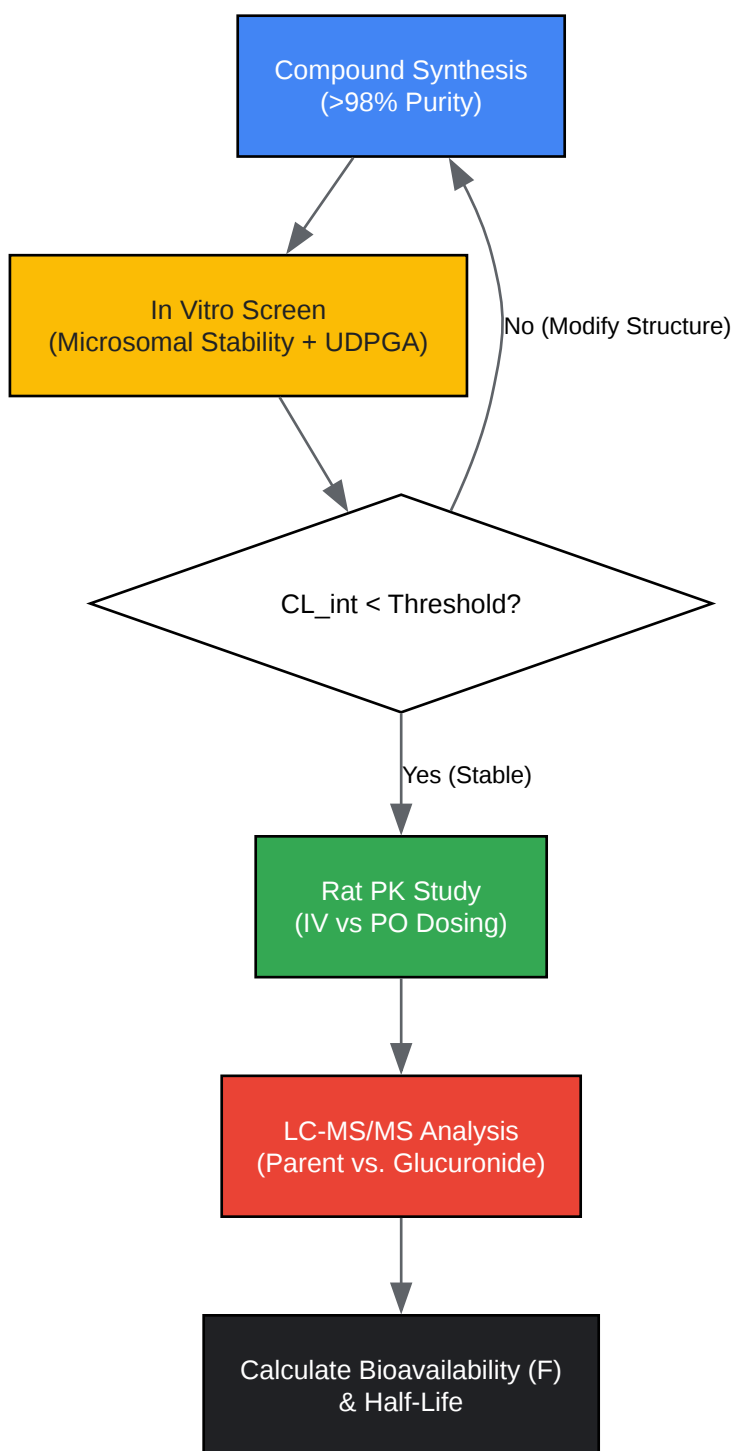
- Parent (Phenol):

(Loss of Pyrazine).

- Glucuronide Metabolite:

(Loss of Glucuronic acid).

Experimental Workflow Diagram



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Figure 2: Validated workflow for assessing bioavailability. The critical checkpoint is the In Vitro stability screen with UDPGA to predict Phase II metabolism.

References

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